

Unveiling the Molecular Architecture of Cho-es-Lys: A Technical Guide

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Compound of Interest

Compound Name: *Cho-es-Lys*

Cat. No.: *B15548167*

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For researchers and professionals engaged in the fields of biochemistry and drug development, a precise understanding of novel molecular entities is paramount. This guide provides a detailed technical overview of the chemical structure and properties of **Cho-es-Lys**, a complex ester of L-lysine and cholesterol. All quantitative data is presented in a structured format to facilitate clear comparison and analysis.

Chemical Identity and Properties

Cho-es-Lys is systematically named L-lysine, 6-[[[(3 β)-cholest-5-en-3-yloxy]carbonyl]oxy]hexyl ester, 2,2,2-trifluoroacetate[1]. This nomenclature precisely describes the covalent linkages between its constituent parts: a cholesterol molecule, a hexyl ester linker, and an L-lysine amino acid, with a trifluoroacetate salt form.

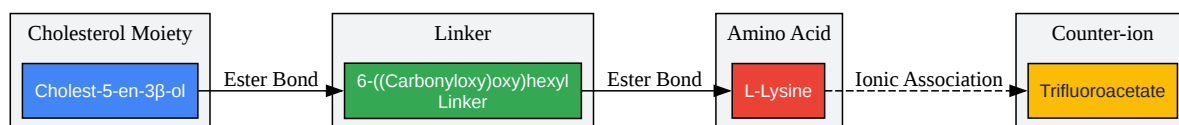
Property	Value	Reference
Molecular Formula	C ₄₀ H ₇₂ N ₂ O ₅ • 2CF ₃ COO	[1]
CAS Number	1356250-80-0	[1]
Formula Weight	887.10	[1]
Purity (HPLC)	95.4 %	[1]
Purity (TLC)	98 %	[1]
Melting Point	190 °C	[1]
Mass Spec (M-2CF ₃ COO)	659.2	[1]

Structural Elucidation

The chemical structure of **Cho-es-Lys** is characterized by the esterification of the 3-beta-hydroxyl group of cholesterol with one end of a 6-carbon linker, which is, in turn, esterified to the carboxyl group of L-lysine. The primary and epsilon amino groups of the lysine moiety remain available for potential interactions.

Logical Structure of Cho-es-Lys

The following diagram illustrates the logical assembly of the molecular components of **Cho-es-Lys**.



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Caption: Logical relationship of the constituent parts of the **Cho-es-Lys** molecule.

Due to the absence of specific experimental protocols or signaling pathway information for **Cho-es-Lys** in the available literature, this guide focuses on the fundamental chemical and structural data. Researchers interested in the synthesis or application of this molecule would need to refer to more specialized literature or develop their own experimental designs. The provided data serves as a foundational reference for such future investigations.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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